

# L-Lactic acid-13C3 stability and storage best practices.

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## Compound of Interest

Compound Name: *L-Lactic acid-13C3*

Cat. No.: *B11934391*

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## Technical Support Center: L-Lactic Acid-13C3

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **L-Lactic acid-13C3**.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for **L-Lactic acid-13C3** solutions?

A1: For long-term storage, a temperature of -20°C is recommended.[1] For short-term storage, refrigeration at +2°C to +8°C is also acceptable.[2][3]

Q2: How should I handle **L-Lactic acid-13C3** upon receipt?

A2: **L-Lactic acid-13C3** is often supplied as a solution in water.[1] It is a hygroscopic solid in its pure form and is moisture-sensitive.[4] Therefore, it is crucial to keep the container tightly closed and store it in a dry, well-ventilated place.[4]

Q3: What is the shelf life of **L-Lactic acid-13C3**?

A3: When stored under the recommended conditions, **L-Lactic acid-13C3** solutions are stable for over a year.[5] Always refer to the certificate of analysis provided by the supplier for the specific expiration date.

Q4: Is **L-Lactic acid-13C3** sensitive to light?

A4: Yes, it is recommended to protect **L-Lactic acid-13C3** from light.<sup>[2][3]</sup> Store the product in a light-resistant container or in a dark environment.

Q5: What are the potential degradation products of **L-Lactic acid-13C3**?

A5: The primary degradation pathway for L-lactic acid is hydrolysis, which can lead to the formation of lactic acid monomers and oligomers.<sup>[6]</sup> In biological systems, it can be metabolized to carbon dioxide and water.<sup>[6]</sup>

## Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Change in solution appearance (e.g., cloudiness, precipitation)	Polymerization of lactic acid, especially at high concentrations and elevated temperatures. Contamination.	Visually inspect the solution before use. If cloudiness is observed, it may indicate polymerization. Consider the age and storage conditions of the solution. If contamination is suspected, discard the solution.
Inconsistent experimental results	Degradation of the L-Lactic acid-13C3 stock solution due to improper storage (e.g., exposure to high temperatures, light, or pH extremes). Inaccurate concentration of the working solution.	Prepare fresh working solutions from a properly stored stock. Verify the concentration of your stock solution using a suitable analytical method (e.g., LC-MS). Review storage procedures to ensure compliance with recommendations.
pH of the experimental medium changes upon addition of L-Lactic acid-13C3	L-Lactic acid is an acid (pKa ~3.7-3.8) and will lower the pH of unbuffered solutions.	Ensure your experimental medium is adequately buffered to maintain the desired pH.

## Stability and Storage Best Practices

To ensure the integrity and stability of your **L-Lactic acid-13C3**, please adhere to the following best practices.

## Storage Conditions Summary

Parameter	Recommendation	Reference
Long-Term Storage Temperature	-20°C	[1]
Short-Term Storage Temperature	+2°C to +8°C	[2][3]
Light Exposure	Protect from light	[2][3]
Container	Tightly sealed, light-resistant container	[4]
Atmosphere	Store in a dry, well-ventilated place	[4]

## pH Stability

L-lactic acid exhibits its highest stability in acidic conditions, with the slowest hydrolysis occurring around pH 4.[7] Both strongly acidic (below pH 1) and alkaline (above pH 7) conditions can accelerate degradation.

pH Range	Stability
< 4	Relatively Stable
~ 4	Most Stable[7]
> 4	Increased rate of hydrolysis[7]

## Experimental Protocols

### Protocol for Preparation of a Standard Solution

Objective: To prepare a 1 mg/mL stock solution of **L-Lactic acid-13C3**.

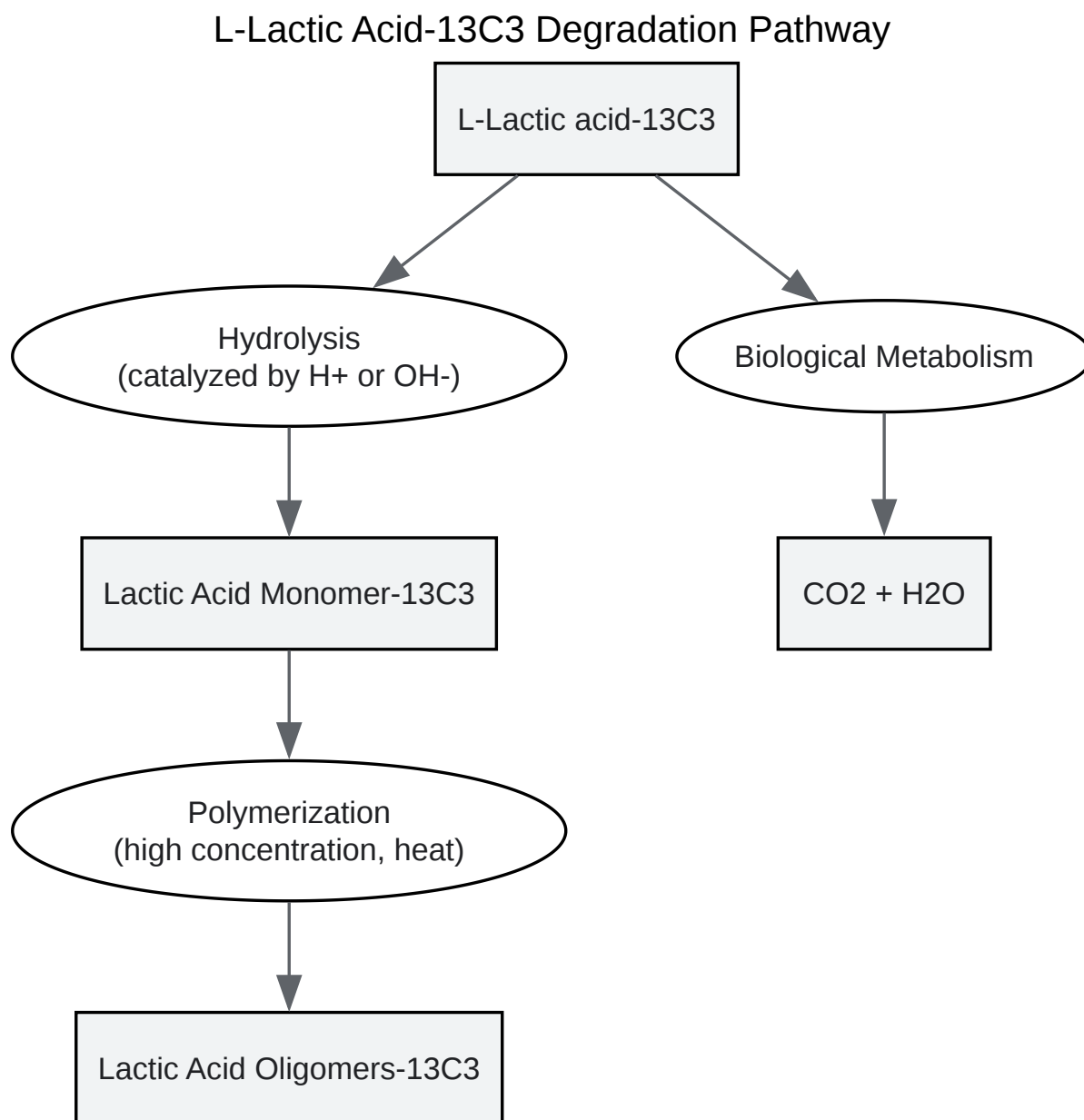
#### Materials:

- **L-Lactic acid-13C3**
- Nuclease-free water
- Calibrated analytical balance
- Volumetric flask
- Pipettes

#### Procedure:

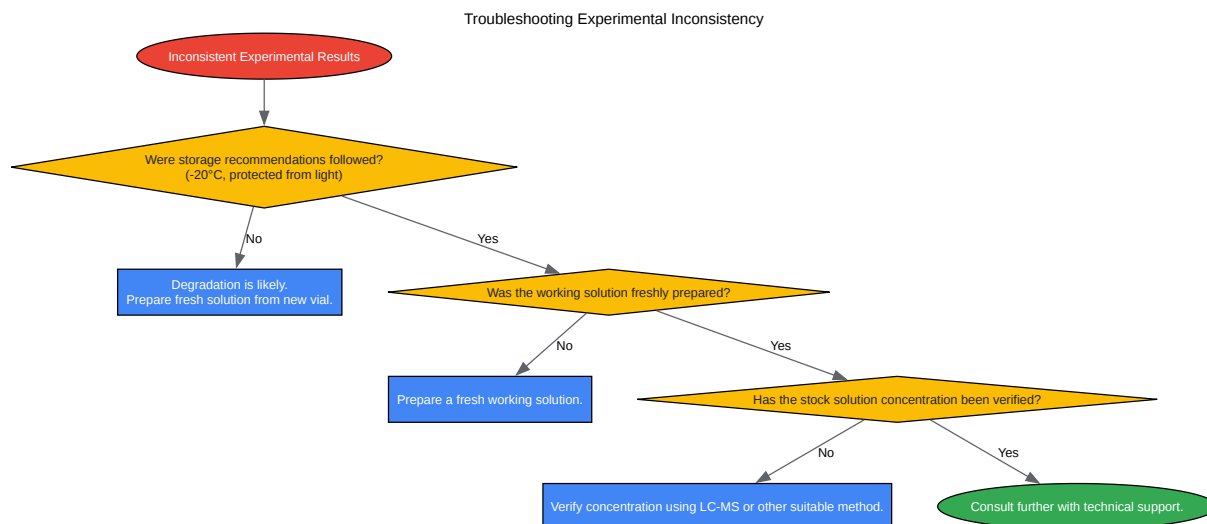
- Allow the **L-Lactic acid-13C3** container to equilibrate to room temperature before opening to prevent condensation.
- Accurately weigh the desired amount of **L-Lactic acid-13C3** using a calibrated analytical balance.
- Quantitatively transfer the weighed compound to a clean volumetric flask.
- Add a portion of nuclease-free water to the flask and swirl gently to dissolve the compound.
- Once dissolved, add nuclease-free water to the calibration mark.
- Cap the flask and invert several times to ensure a homogenous solution.
- Store the stock solution at -20°C in a light-resistant, tightly sealed container.

## Visualizations



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Caption: Degradation pathway of **L-Lactic acid-13C3**.



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Caption: Workflow for troubleshooting inconsistent experimental results.

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## References

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- To cite this document: BenchChem. [L-Lactic acid-13C3 stability and storage best practices.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11934391#l-lactic-acid-13c3-stability-and-storage-best-practices]

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